

# Safe Disposal of 2,3-Dibromopropanal: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2,3-Dibromopropanal**

Cat. No.: **B1202901**

[Get Quote](#)

This guide provides essential safety and logistical information for the proper disposal of **2,3-Dibromopropanal**, tailored for laboratory and research professionals. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance.

## Understanding the Hazards

**2,3-Dibromopropanal** is a hazardous chemical with multiple risk factors. It is classified as a flammable liquid and vapor, is harmful if swallowed, causes skin irritation, and is toxic to aquatic life with long-lasting effects. It is imperative to handle this substance with care, utilizing appropriate personal protective equipment in a controlled environment.

### Hazard Summary

| Hazard Classification  | Description                                      |
|------------------------|--------------------------------------------------|
| Flammable Liquid       | Category 3 Flammable Liquid and Vapor.           |
| Acute Oral Toxicity    | Harmful if swallowed.                            |
| Skin Irritation        | Causes skin irritation.                          |
| Aquatic Toxicity       | Toxic to aquatic life with long-lasting effects. |
| Carcinogenicity        | Suspected of causing cancer.                     |
| Respiratory Irritation | May cause respiratory irritation.                |

## Chemical and Physical Properties

| Property          | Value                                                          |
|-------------------|----------------------------------------------------------------|
| Molecular Formula | C <sub>3</sub> H <sub>4</sub> Br <sub>2</sub> O <sup>[1]</sup> |
| Molecular Weight  | 215.89 g/mol <sup>[2]</sup>                                    |
| Boiling Point     | 167 °C (333 °F)                                                |
| Melting Point     | -34 °C (-29 °F)                                                |
| Density           | 1.989 g/cm <sup>3</sup> at 25 °C (77 °F)                       |
| Flash Point       | 81 °C (178 °F) <sup>[3]</sup>                                  |

## Required Personal Protective Equipment (PPE)

To mitigate exposure risks, the following PPE must be worn when handling **2,3-Dibromopropanal**:

- Hand Protection: Wear suitable chemical-resistant gloves.
- Eye/Face Protection: Use chemical splash goggles and a face shield<sup>[4][5]</sup>.
- Skin and Body Protection: A fully buttoned lab coat is required. For significant quantities or in case of spills, flame-retardant antistatic protective clothing is recommended.
- Respiratory Protection: All handling of **2,3-Dibromopropanal** should occur within a certified laboratory chemical fume hood to avoid inhalation of vapors<sup>[3][6]</sup>.

## Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent harm and environmental contamination.

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate area. Ensure the area is well-ventilated, preferably within a chemical fume hood<sup>[7]</sup>.

- Eliminate Ignition Sources: Remove all sources of ignition, such as open flames, sparks, and hot surfaces[4][5][7]. Use only non-sparking tools for cleanup[5][7].
- Containment: Absorb the spill with an inert, dry material like sand, silica gel, or a universal binder[4][5]. Do not use combustible materials like sawdust.
- Collection: Carefully collect the absorbed material and place it into a suitable, sealable, and properly labeled container for hazardous waste disposal[4][5][6].
- Decontamination: Clean the spill area thoroughly with soap and water.
- Reporting: Report the spill to your institution's Environmental Health & Safety (EHS) office.

## Waste Disposal Procedure

**2,3-Dibromopropanal** must be disposed of as hazardous waste in accordance with all local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash[8].

Step 1: Waste Classification **2,3-Dibromopropanal** is a halogenated organic compound because it contains bromine[9][10]. As such, it must be segregated into a designated "Halogenated Organic Waste" stream[9][10].

### Step 2: Waste Collection and Storage

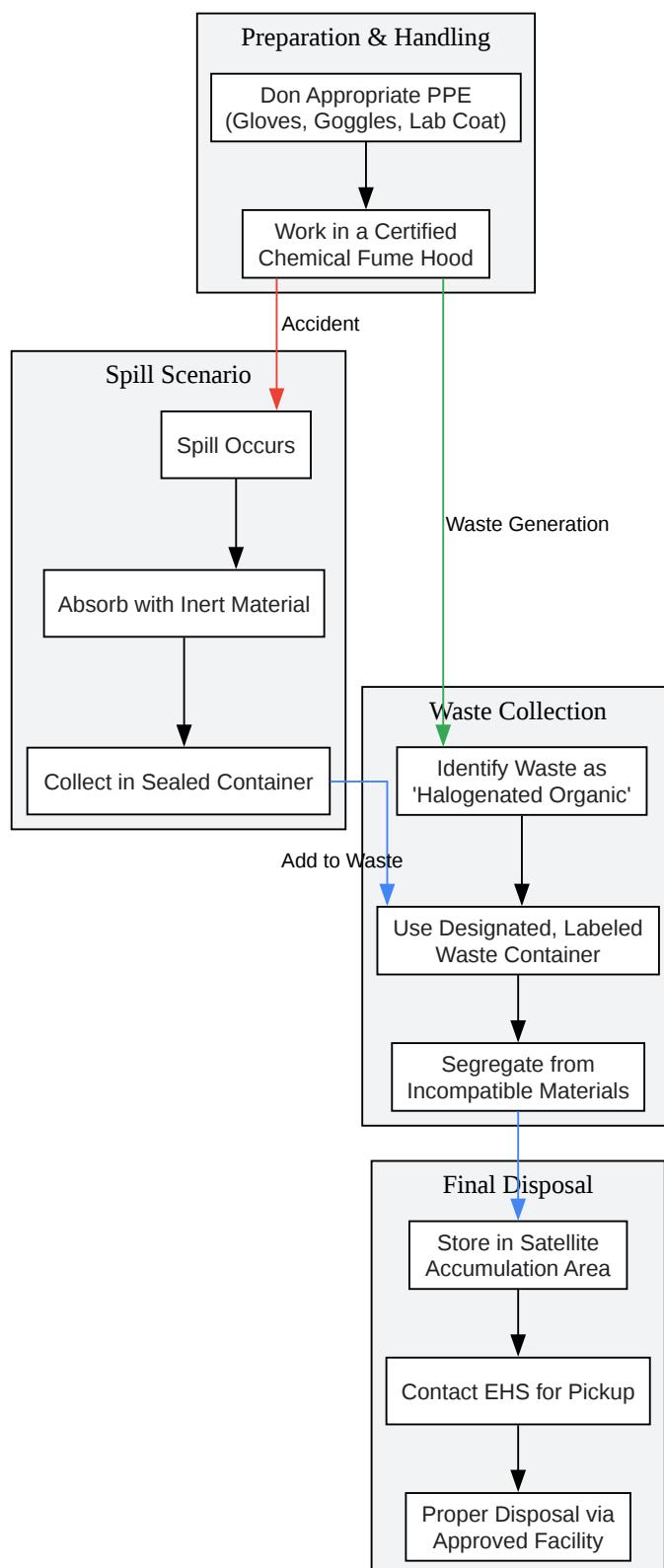
- Container: Use a designated, compatible, and clearly labeled hazardous waste container for halogenated organic liquids[6]. The container must have a secure, tight-fitting lid to prevent leakage or evaporation[6].
- Labeling: Attach a completed hazardous waste label to the container as soon as the first drop of waste is added. The label must include the full chemical name ("2,3-Dibromopropanal") and a clear indication of the hazards (e.g., "Flammable," "Toxic").
- Segregation: Store the waste container in a designated satellite accumulation area. It is crucial to segregate it from incompatible materials, especially strong bases, acids, oxidizing agents, and metals[5][6].

- Secondary Containment: Place the waste container in a secondary containment bin to prevent the spread of material in case of a leak.

#### Step 3: Arranging for Disposal

- Contact EHS: Once the waste container is full or is no longer being added to, contact your institution's Environmental Health & Safety (EHS) office to arrange for a hazardous waste pickup.
- Documentation: Complete any necessary waste pickup forms or logs as required by your institution.

Below is a diagram outlining the logical workflow for the proper disposal of **2,3-Dibromopropanal**.

[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **2,3-Dibromopropanal**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,3-Dibromopropanal | C3H4Br2O | CID 92216 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Propanal, 2,3-dibromo- | CAS#:5221-17-0 | Chemsoc [chemsoc.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 7. chemicalbook.com [chemicalbook.com]
- 8. Hazardous Chemical Waste Defined | Campus Operations | Campus Operations [campusoperations.temple.edu]
- 9. Classification of special laboratory waste – Oficina de Seguretat, Salut i Medi Ambient [ub.edu]
- 10. bucknell.edu [bucknell.edu]
- To cite this document: BenchChem. [Safe Disposal of 2,3-Dibromopropanal: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1202901#2-3-dibromopropanal-proper-disposal-procedures>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)